2-(3-Chloropropoxy)-1-methoxy-4-nitrobenzene solubility data

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Compound of Interest

Compound Name:	*2-(3-Chloropropoxy)-1-methoxy-4-nitrobenzene*
CAS No.:	*92878-95-0*
Cat. No.:	*B1356495*

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An In-Depth Technical Guide on the Solubility of **2-(3-Chloropropoxy)-1-methoxy-4-nitrobenzene**

This guide provides a comprehensive overview of the available solubility data and experimental protocols for **2-(3-Chloropropoxy)-1-methoxy-4-nitrobenzene**, tailored for researchers, scientists, and professionals in drug development.

Quantitative Solubility Data

Quantitative solubility data for **2-(3-Chloropropoxy)-1-methoxy-4-nitrobenzene** is limited in publicly available literature. The primary data found is for its solubility in an aqueous medium, as detailed in its Safety Data Sheet. Information regarding its solubility in various organic solvents is not readily available, which is a common characteristic for synthetic intermediates that are typically used in subsequent reaction steps without extensive physicochemical characterization.

The table below summarizes the known aqueous solubility of the compound.

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Solvent	Temperature	pH	Solubility
Water	20 °C	5 - 6	≥ 0.17 - ≤ 0.29 mg/L

Table 1: Aqueous Solubility of **2-(3-Chloropropoxy)-1-methoxy-4-nitrobenzene**.

Additionally, an experimental log P (octanol-water partition coefficient) value of approximately 2.5 has been reported, suggesting the compound has moderate lipophilicity.

Experimental Protocols for Solubility Determination

For researchers requiring solubility data in specific solvent systems, standardized methods can be employed. The following are detailed protocols for determining both thermodynamic and kinetic solubility, which are broadly applicable to organic compounds like **2-(3-Chloropropoxy)-1-methoxy-4-nitrobenzene**.

Thermodynamic Solubility Determination (Shake-Flask Method)

This method is considered the "gold standard" for determining the equilibrium solubility of a compound.

Principle: An excess amount of the solid compound is agitated in a solvent for a prolonged period to ensure that equilibrium is reached between the dissolved and undissolved solute. The concentration of the dissolved compound in the saturated solution is then measured.

Materials and Equipment:

- **2-(3-Chloropropoxy)-1-methoxy-4-nitrobenzene** (solid)
- Selected solvent(s) (e.g., water, phosphate-buffered saline (PBS), ethanol, acetonitrile)
- Vials with screw caps
- Orbital shaker or rotator with temperature control
- Centrifuge

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- Syringe filters (e.g., 0.22 µm PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV/Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Preparation: Add an excess amount of solid **2-(3-Chloropropoxy)-1-methoxy-4-nitrobenzene** to a vial. The exact amount should be enough to ensure undissolved solid remains at the end of the experiment.
- Solvent Addition: Add a known volume of the desired solvent to the vial.
- Equilibration: Seal the vials and place them on an orbital shaker at a constant temperature (e.g., 25 °C or 37 °C). Agitate the samples for a sufficient time to reach equilibrium (typically 24-48 hours).
- Phase Separation: After equilibration, allow the vials to stand to let the undissolved solid settle. To separate the saturated solution from the excess solid, either centrifuge the vials at a high speed or filter the supernatant using a syringe filter.
- Quantification:
  - UV/Vis Spectrophotometry: If the compound has a suitable chromophore, create a calibration curve of known concentrations of the compound in the solvent. Dilute the saturated solution and measure its absorbance at the wavelength of maximum absorbance (λmax). Determine the concentration from the calibration curve.
  - HPLC: Prepare a series of standard solutions of known concentrations and generate a calibration curve by plotting peak area against concentration. Inject a diluted aliquot of the saturated solution into the HPLC system and determine its concentration from the calibration curve.

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- Data Reporting: Express the solubility in units such as mg/mL or µM.

Kinetic Solubility Determination (Turbidimetric Method)

This high-throughput method is often used in early drug discovery to quickly assess the solubility of compounds from a DMSO stock solution.

Principle: A concentrated stock solution of the compound in an organic solvent (typically DMSO) is added to an aqueous buffer. The concentration at which the compound precipitates is determined by measuring the turbidity of the solution.

Materials and Equipment:

- **2-(3-Chloropropoxy)-1-methoxy-4-nitrobenzene**
- Dimethyl sulfoxide (DMSO)
- Aqueous buffer (e.g., PBS, pH 7.4)
- 96-well microplates
- Plate reader with the capability to measure absorbance or nephelometry
- Liquid handling system or multichannel pipettes

Procedure:

- Stock Solution Preparation: Prepare a high-concentration stock solution of **2-(3-Chloropropoxy)-1-methoxy-4-nitrobenzene** in DMSO (e.g., 10 mM).
- Serial Dilution: In a 96-well plate, perform serial dilutions of the DMSO stock solution.
- Addition to Buffer: Transfer a small, fixed volume of each dilution into another 96-well plate containing the aqueous buffer. This will induce precipitation for concentrations above the kinetic solubility limit.
- Incubation: Incubate the plate for a set period (e.g., 1-2 hours) at a controlled temperature.

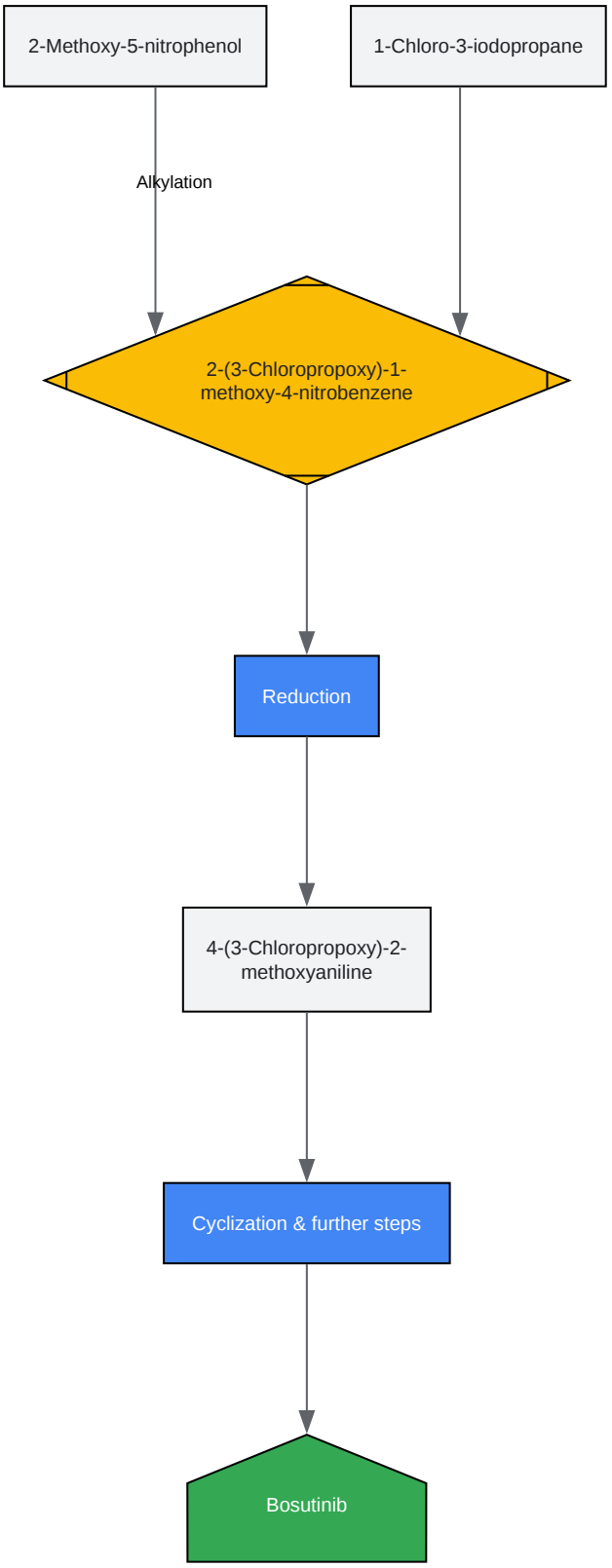
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- Turbidity Measurement: Measure the turbidity of each well using a plate reader by detecting light scattering (nephelometry) or absorbance at a wavelength where the compound does not absorb (e.g., 620 nm).
- Data Analysis: The kinetic solubility is determined as the highest concentration that does not show a significant increase in turbidity compared to the buffer-only control.

Visualization of Synthetic Workflow

As **2-(3-Chloropropoxy)-1-methoxy-4-nitrobenzene** is a synthetic intermediate, a signaling pathway diagram is not applicable. Instead, the following diagram illustrates its role in the synthesis of the kinase inhibitor, Bosutinib.

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Synthetic pathway illustrating the role of the target compound.

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- To cite this document: BenchChem. [2-(3-Chloropropoxy)-1-methoxy-4-nitrobenzene solubility data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1356495/docs#2-3-chloropropoxy-1-methoxy-4-nitrobenzene-solubility-data]

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